

Technical Support Center: 3-(5-Methylfuran-2-yl)aniline

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Compound of Interest

Compound Name: 3-(5-Methylfuran-2-yl)aniline

Cat. No.: B3022827

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Welcome to the technical support center for **3-(5-Methylfuran-2-yl)aniline**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical information, troubleshooting advice, and frequently asked questions (FAQs) regarding the handling and storage of this compound. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel.

Introduction

3-(5-Methylfuran-2-yl)aniline is a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents and functional materials.^[1] Its unique structure, combining an aniline moiety with a methylfuran ring, offers a rich chemical space for derivatization. However, this structure also presents specific challenges related to its stability and handling. This guide provides a comprehensive resource to navigate these challenges effectively.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **3-(5-Methylfuran-2-yl)aniline** is essential for its proper use.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO	[2]
Molecular Weight	173.21 g/mol	[3]
CAS Number	306935-67-1	[3]
Appearance	Not explicitly stated, but related anilines are often yellowish to brownish oily liquids or solids.	[4]
pKa	Not explicitly available, but anilines are generally weak bases.	[5]

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **3-(5-Methylfuran-2-yl)aniline**.

Q1: What are the primary hazards associated with **3-(5-Methylfuran-2-yl)aniline**?

A1: Based on GHS classifications for this compound, it is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[\[2\]](#). As with many aromatic amines, it should be handled with care, assuming it may be toxic if inhaled, ingested, or absorbed through the skin.[\[6\]](#)

Q2: What are the ideal storage conditions for this compound?

A2: To ensure the long-term stability of **3-(5-Methylfuran-2-yl)aniline**, it should be stored in a cool, dry, and well-ventilated area, away from sources of ignition.[\[4\]](#)[\[7\]](#) The container should be tightly sealed to prevent exposure to air and moisture.[\[4\]](#) For optimal preservation, storage under an inert atmosphere (e.g., argon or nitrogen) in a dark place is recommended.[\[8\]](#)

Q3: Is this compound sensitive to light or air?

A3: Yes, aromatic amines and furan-containing compounds can be sensitive to both light and air.^[7] Oxidation of the aniline moiety can lead to discoloration and the formation of impurities. The furan ring can also be susceptible to oxidative degradation. Therefore, protection from light and air is crucial for maintaining the purity of the compound.^[7]

Q4: What personal protective equipment (PPE) should I use when handling **3-(5-Methylfuran-2-yl)aniline**?

A4: When handling this compound, it is imperative to use appropriate PPE. This includes a lab coat, chemical-resistant gloves (check manufacturer compatibility for anilines), and safety glasses or goggles.^[6] All handling of the solid or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.^[6]

Q5: In which solvents is **3-(5-Methylfuran-2-yl)aniline** soluble?

A5: While specific quantitative solubility data is not widely available, based on its structure ("like dissolves like"), it is expected to have good solubility in polar aprotic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and tetrahydrofuran (THF). It will likely have moderate solubility in less polar solvents like dichloromethane and ethyl acetate, and poor solubility in nonpolar solvents like hexanes and water. For a more detailed understanding, it is recommended to perform a solubility test in your solvent of choice.

Troubleshooting Guide

This section provides solutions to specific issues that may arise during experiments involving **3-(5-Methylfuran-2-yl)aniline**.

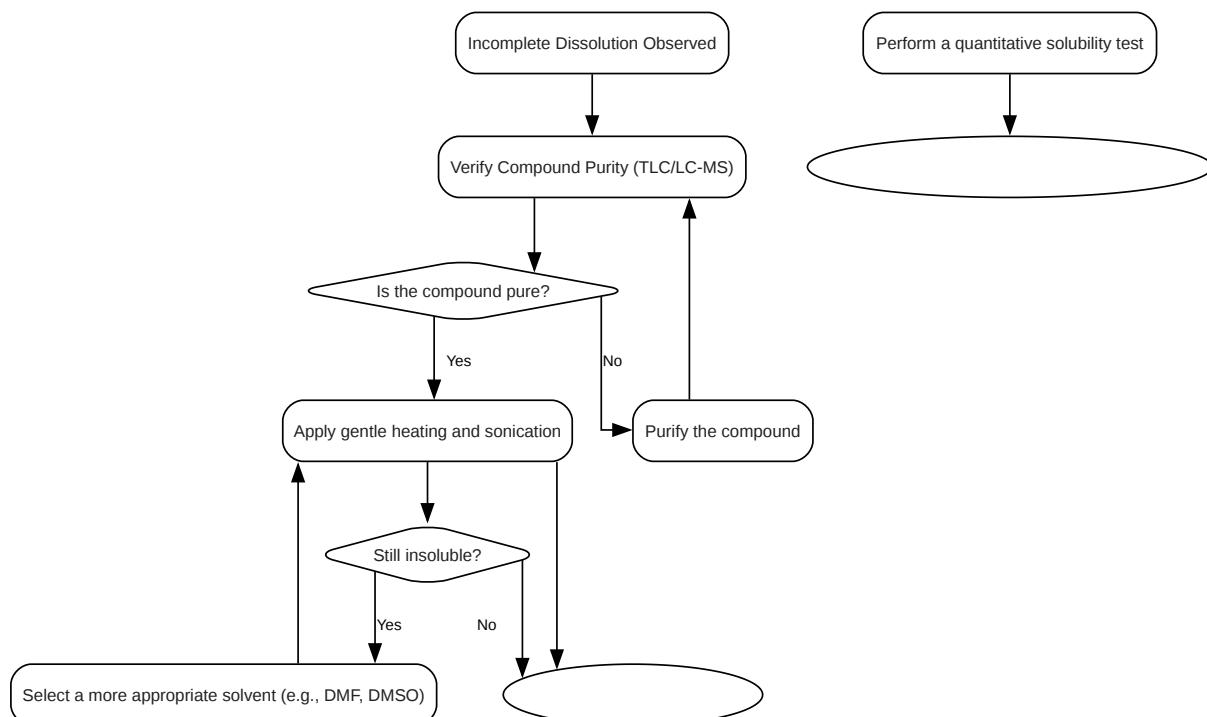
Issue 1: The compound has changed color (e.g., from light yellow to dark brown) during storage.

- Cause: This is a common indication of oxidation or degradation. Exposure to air, light, or impurities can accelerate this process.
- Solution:
 - Verify Purity: Before use, check the purity of the discolored material using an appropriate analytical method (e.g., TLC, LC-MS, or NMR).

- Purification: If impurities are detected, purification by column chromatography or recrystallization may be necessary.
- Proper Storage: Ensure future storage is in a tightly sealed container, preferably under an inert atmosphere, and protected from light in a cool, dry place.[4][7]

Issue 2: Incomplete dissolution of the compound in a reaction solvent.

- Cause: The chosen solvent may not be optimal for the desired concentration, or the compound may have degraded, leading to less soluble impurities.
- Troubleshooting Workflow:



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Caption: Troubleshooting workflow for dissolution issues.

Issue 3: Unexpected side products are observed in my reaction.

- Cause: The reactivity of the furan and aniline moieties can lead to side reactions under certain conditions. The furan ring can be unstable to strong acids or high temperatures, potentially leading to ring-opening.[9] The aniline nitrogen can undergo unwanted side reactions if not properly protected.
- Preventative Measures and Solutions:
 - pH Control: Avoid strongly acidic conditions to prevent the degradation of the furan ring.[9]
 - Temperature Management: Maintain the recommended reaction temperature and avoid excessive heating.[9]
 - Protecting Groups: If the aniline nitrogen is interfering with the desired reaction, consider using a suitable protecting group (e.g., Boc).
 - Inert Atmosphere: Conduct reactions under an inert atmosphere (nitrogen or argon) to prevent oxidative side reactions.

Issue 4: Difficulty in removing the compound from glassware.

- Cause: Aromatic amines can be "sticky" and adhere to glass surfaces, especially if degradation has led to polymeric residues.
- Cleaning Procedure:
 - Initial Rinse: Rinse the glassware with a good solvent for the compound, such as acetone or ethyl acetate.
 - Acid Wash: A dilute acid wash (e.g., 1M HCl) can help protonate and dissolve the amine, making it more water-soluble.

- Base Wash: Follow with a water and then a dilute base wash (e.g., sodium bicarbonate solution) to neutralize the acid.
- Final Rinse: Finish with deionized water and a final solvent rinse (e.g., acetone) to aid drying.

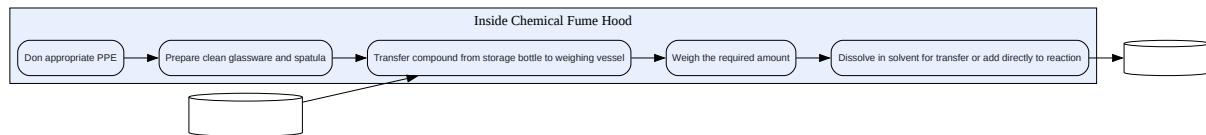
Experimental Protocols

Protocol for Determining Solubility

This protocol provides a general method to determine the solubility of **3-(5-Methylfuran-2-yl)aniline** in a solvent of interest.

- Preparation: Add an excess amount of the solid compound to a known volume of the test solvent in a sealed vial.
- Equilibration: Agitate the vial at a constant temperature (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached.
- Separation: Centrifuge the vial to pellet the excess solid.
- Analysis: Carefully remove an aliquot of the supernatant and dilute it with a suitable solvent. Analyze the concentration of the compound using a calibrated analytical technique such as HPLC-UV or UV-Vis spectroscopy.
- Calculation: Determine the solubility in mg/mL or mol/L based on the measured concentration and dilution factor.

Recommended Handling and Weighing Procedure



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Caption: Safe handling and weighing workflow for **3-(5-Methylfuran-2-yl)aniline**.

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